

Personal protective equipment for handling Isobutyl angelate

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Compound of Interest

Compound Name: Isobutyl angelate

Cat. No.: B145879

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Essential Safety and Handling Guide for Isobutyl Angelate

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This guide provides critical safety and logistical information for the handling of **Isobutyl angelate** in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **Isobutyl angelate**.

Minimum PPE Requirements:

- **Eye and Face Protection:** Chemical safety goggles are required. Where there is a risk of splashing, a full-face shield should also be worn.
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant gloves, such as nitrile rubber. Gloves must be inspected for integrity before each use.

- Protective Clothing: A lab coat or other body-covering clothing is necessary.
- Respiratory Protection: All handling of **Isobutyl angelate** should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.

Operational Plan: Step-by-Step Handling Procedures

Follow these procedural steps to ensure the safe handling of **Isobutyl angelate** from preparation to disposal.

Step 1: Preparation and Engineering Controls

- Ensure a calibrated and certified chemical fume hood is used for all operations involving **Isobutyl angelate**.
- Verify that an eyewash station and safety shower are readily accessible and unobstructed.
- Keep the container of **Isobutyl angelate** tightly closed when not in use.

Step 2: Handling the Chemical

- Avoid direct contact with skin and eyes.^[1]
- Do not inhale vapors.^[1]
- Ground and bond containers and receiving equipment to prevent static discharge, as **Isobutyl angelate** is a flammable liquid.
- Use only non-sparking tools.
- Keep away from heat, sparks, open flames, and other ignition sources.^[2]^[3] No smoking in the handling area.^[2]

Step 3: Storage

- Store in a cool, dry, and well-ventilated area.^[1]^[2]^[3]

- Keep containers tightly sealed and away from direct sunlight.[\[1\]](#)

Disposal Plan

Proper disposal of **Isobutyl angelate** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **Isobutyl angelate** waste is considered hazardous.
- Containerization: Collect waste **Isobutyl angelate** and contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed waste container.
- Disposal Route: Dispose of the contents and the container through an approved waste disposal plant in accordance with all applicable local, state, and federal regulations.[\[3\]](#) Do not allow the chemical to enter drains or waterways.

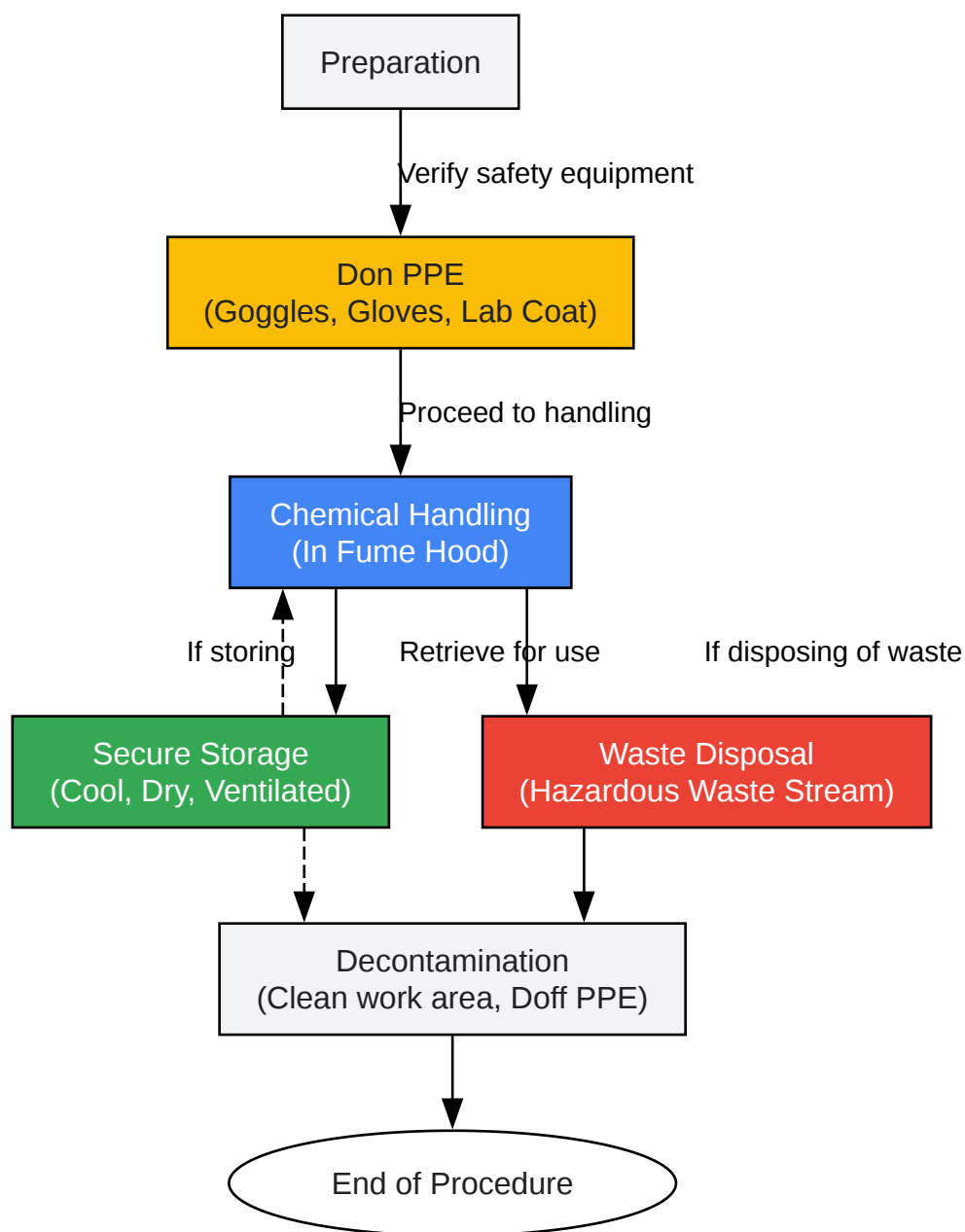
Hazard and Safety Data Summary

The following table summarizes key hazard information for **Isobutyl angelate**. No specific Occupational Exposure Limits (OELs) have been established for this compound.

| Hazard Information | Data |
|-------------------------------------|--|
| GHS Hazard Class | Flammable liquid and vapor (H226) [2] [3] |
| CAS Number | 7779-81-9 |
| Appearance | Colorless to almost colorless clear liquid [2] [3] |
| Precautionary Statements (Handling) | P210, P233, P240, P241, P242, P243, P280 [2] |
| Precautionary Statements (Storage) | P403 + P235 [2] [3] |
| Precautionary Statements (Disposal) | P501 [3] |

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for the safe handling of **Isobutyl angelate**.



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Caption: Workflow for the safe handling and disposal of **Isobutyl angelate**.

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References

- 1. osha.gov [osha.gov]
- 2. nj.gov [nj.gov]
- 3. angenechemical.com [angenechemical.com]
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